

Application Notes and Protocols for TH1834

Treatment of MCF7 Cells

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Compound of Interest

Compound Name: TH1834

Cat. No.: B3011650

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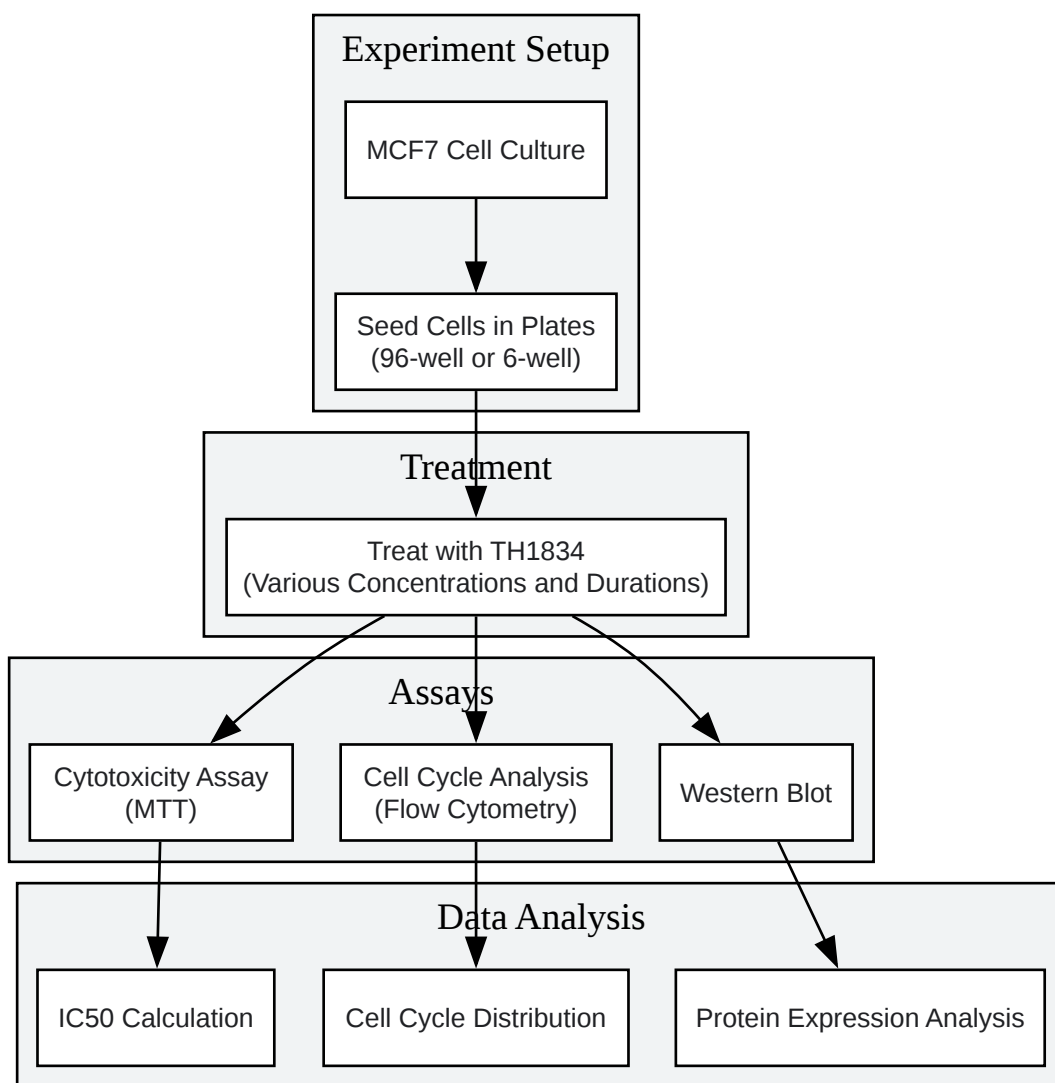
Audience: Researchers, scientists, and drug development professionals.

Introduction

TH1834 is a potent and specific inhibitor of the histone acetyltransferase TIP60 (KAT5).[1][2] TIP60 plays a crucial role in DNA damage response, cell cycle progression, and apoptosis.[1] In breast cancer cells, such as the MCF7 cell line, inhibition of TIP60 by **TH1834** has been shown to induce apoptosis and increase DNA damage, highlighting its potential as a therapeutic agent.[1][3] These application notes provide detailed protocols for treating MCF7 cells with **TH1834** and assessing its effects on cell viability, cell cycle progression, and protein expression.

Mechanism of Action

TH1834 selectively inhibits the catalytic activity of TIP60, a key enzyme in the MYST family of histone acetyltransferases. This inhibition leads to a reduction in the acetylation of histone and non-histone proteins involved in critical cellular processes. In MCF7 cells, **TH1834** treatment results in increased levels of unrepaired DNA damage, as indicated by the formation of γ H2AX foci, and induction of apoptosis through the activation of caspase-3.



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- 3. Rational design and validation of a Tip60 histone acetyltransferase inhibitor - PMC [pmc.ncbi.nlm.nih.gov]
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